

High-performance liquid chromatography (HPLC) method for Andrographolide

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Compound of Interest

Compound Name: *Andropanolide*

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An Application Note on the High-Performance Liquid Chromatography (HPLC) Method for the Quantification of Andrographolide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Andrographolide is a labdane diterpenoid that is the principal bioactive component of the medicinal plant *Andrographis paniculata* (Kalmegh).^{[1][2]} Renowned for its anti-inflammatory, antiviral, hepatoprotective, and anticancer properties, Andrographolide is a compound of significant interest in the pharmaceutical and nutraceutical industries.^{[3][4][5]} Accurate and reliable quantification of Andrographolide in raw materials, extracts, and finished products is crucial for quality control, standardization, and ensuring therapeutic efficacy.^[6] High-Performance Liquid Chromatography (HPLC) is a precise, selective, and robust analytical technique widely employed for this purpose.^[7]

This document provides a detailed protocol for the quantitative analysis of Andrographolide using a Reverse-Phase HPLC (RP-HPLC) method, compiled from validated methods in the scientific literature.

Experimental Protocols

This section details the necessary reagents, equipment, and step-by-step procedures for the sample preparation and chromatographic analysis of Andrographolide.

Apparatus and Reagents

- Apparatus:

- High-Performance Liquid Chromatography (HPLC) system equipped with a UV-Vis or Photodiode Array (PDA) detector, pump, and autosampler.[\[8\]](#)
- Data acquisition and processing software (e.g., Empower, ChemStation).[\[9\]](#)
- Reverse-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).[\[1\]](#)[\[8\]](#)
- Analytical balance.
- Ultrasonic bath.[\[10\]](#)
- Vortex mixer.
- Syringe filters (0.22 μ m or 0.45 μ m).[\[11\]](#)
- Volumetric flasks and pipettes.

- Reagents and Chemicals:

- Andrographolide reference standard (purity >98%).
- Methanol (HPLC grade).[\[1\]](#)
- Acetonitrile (HPLC grade).[\[8\]](#)
- Water (HPLC grade or Milli-Q).
- Orthophosphoric acid (analytical grade).[\[12\]](#)
- Andrographis paniculata dried plant material (powdered) or extract.

Chromatographic Conditions

A generalized isocratic RP-HPLC method is presented below, which is a synthesis of several validated methods. Researchers may need to perform minor optimizations based on their specific instrumentation and column.

- Column: C18 (250 mm x 4.6 mm, 5 μ m).[1][8]
- Mobile Phase: Acetonitrile:Water (40:60, v/v).[1] Some methods use Methanol:Water (e.g., 50:50 or 65:35, v/v).[7][9] The aqueous phase can be acidified slightly with orthophosphoric acid to a pH of ~3 to improve peak shape.[7]
- Flow Rate: 1.0 mL/min.[1][8]
- Detection Wavelength: 223 nm.[1][3][11] Other reported wavelengths include 228 nm and 230 nm.[4][7]
- Injection Volume: 10-20 μ L.[3][8]
- Column Temperature: Ambient or controlled at 25-30°C.[3][7]
- Run Time: Approximately 10-15 minutes (retention time for Andrographolide is typically around 5-7 minutes under these conditions).[1][3]

Preparation of Standard Solutions

- Stock Standard Solution (1000 μ g/mL): Accurately weigh 10 mg of Andrographolide reference standard and transfer it to a 10 mL volumetric flask. Dissolve and make up the volume with methanol. Sonicate for 10 minutes to ensure complete dissolution.[8]
- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 10, 25, 50, 100, 200 μ g/mL) by serially diluting the stock solution with the mobile phase.[8] These solutions are used to construct the calibration curve.

Preparation of Sample Solutions (from Dried Plant Material)

- Extraction: Accurately weigh about 1.0 g of finely powdered, dried Andrographis paniculata material into a flask.[3]

- Add 25 mL of methanol.[\[5\]](#)
- Extract the sample using an ultrasonic bath for 20-30 minutes or by refluxing for 30 minutes.[\[5\]\[11\]](#)
- Allow the mixture to cool, then filter it into a volumetric flask (e.g., 50 mL). The residue can be re-extracted to ensure complete recovery.[\[11\]](#)
- Combine the filtrates and make up the final volume with methanol.
- Dilution & Filtration: Take a suitable aliquot of the extract and dilute it with the mobile phase to bring the expected Andrographolide concentration within the calibration curve range.
- Filter the final diluted sample solution through a 0.45 μ m syringe filter into an HPLC vial prior to injection.[\[13\]](#)

Data Presentation

The following tables summarize typical chromatographic conditions and method validation parameters reported in the literature for Andrographolide quantification.

Table 1: Summary of Reported HPLC Chromatographic Conditions

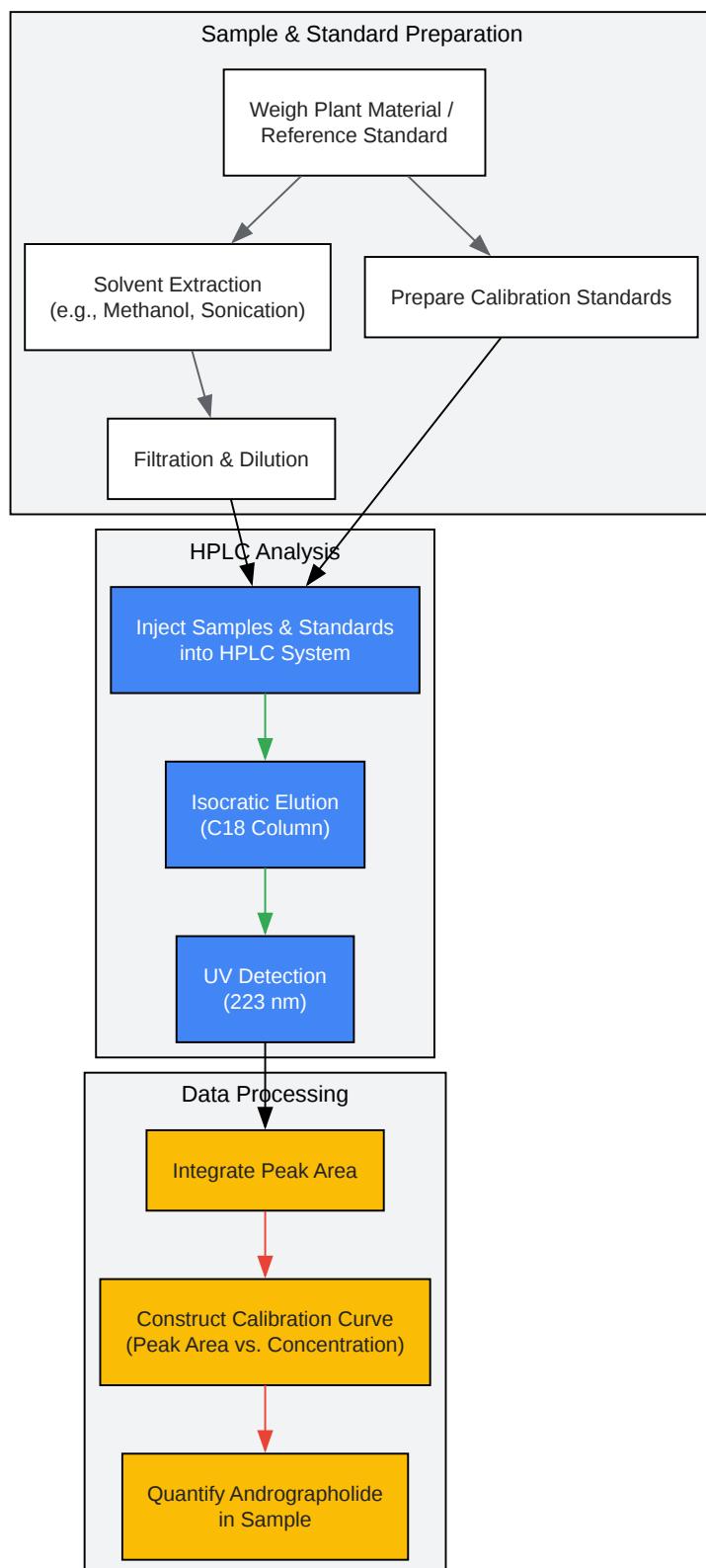
Parameter	Condition 1	Condition 2	Condition 3	Condition 4
Column	Phenomenex-Luna RP-C18 (250x4.6 mm, 5 μ m) [8]	Poroshell 120 EC-C18 (50x3.0 mm, 2.7 μ m) [3] [7]	Sunfire C-18 (250x4.6 mm, 5 μ m) [9]	Inertsil ODS C18 (150x4.6 mm, 5 μ m) [13]
Mobile Phase	Acetonitrile:Water (30:70) [8]	Methanol:Water (pH 3.05) (50:50) [7]	Methanol:Water (65:35) [9]	Methanol:Water (50:50) [13]
Flow Rate	1.0 mL/min [8]	0.3 mL/min [7]	1.0 mL/min [9]	1.0 mL/min [13]
Wavelength	210 nm [8]	228 nm [7]	223 nm [9]	254 nm [12]
Retention Time	~10.5 min [8]	~6.6 min [3]	~5.0 min [1]	Not Specified

Table 2: Summary of Reported Method Validation Parameters

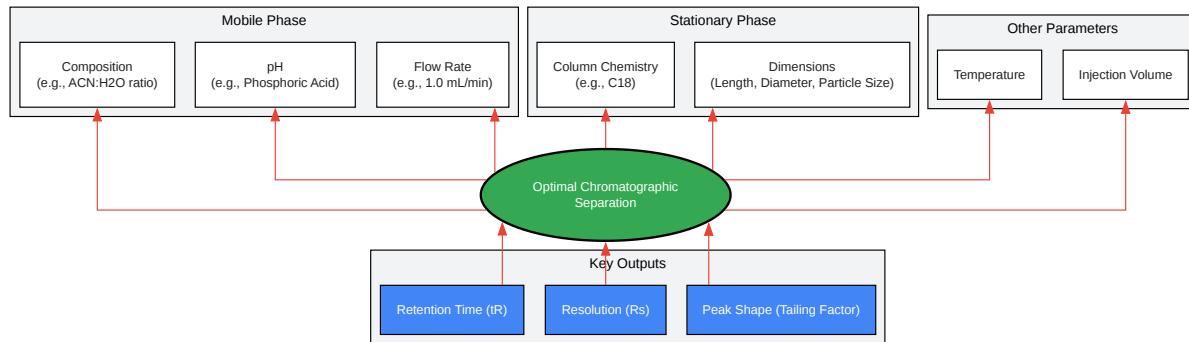
Parameter	Value Range	Source(s)
Linearity Range	1 - 200 µg/mL	[8]
50 - 1000 µg/mL	[3][7]	
100 - 500 µg/mL	[14]	
Correlation Coefficient (r^2)	> 0.999	[3][7][12]
Limit of Detection (LOD)	0.0014 - 4.89 µg/mL	[3][7][8][15]
Limit of Quantitation (LOQ)	0.0040 - 16.19 µg/mL	[3][7][8][15]
Accuracy (% Recovery)	89.6 - 116.2%	[3][7][8]
Precision (% RSD)	< 2.4%	[7][8][15]

Visualizations

The following diagrams illustrate the experimental workflow and the logical relationships between key HPLC parameters.

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Caption: Experimental workflow for Andrographolide quantification by HPLC.



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Caption: Factors influencing HPLC separation of Andrographolide.

Conclusion

The described RP-HPLC method is simple, precise, and reliable for the routine quality control and quantification of Andrographolide in various samples, including raw herbal materials and extracts.^[1] The method can be readily implemented in most analytical laboratories. As with any analytical method, proper validation according to ICH guidelines is essential to ensure the accuracy and reliability of the results for its intended application.^{[6][8]}

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References

- 1. tsijournals.com [tsijournals.com]
- 2. researchgate.net [researchgate.net]
- 3. jchr.org [jchr.org]
- 4. akjournals.com [akjournals.com]
- 5. crbb-journal.com [crbb-journal.com]
- 6. Quantification and Standardization of Andrographolide in Andrographis Paniculata Samples by Validated RP-HPLC and HPTLC Methods - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. rjptonline.org [rjptonline.org]
- 8. medic.upm.edu.my [medic.upm.edu.my]
- 9. phytojournal.com [phytojournal.com]
- 10. he01.tci-thaijo.org [he01.tci-thaijo.org]
- 11. tsijournals.com [tsijournals.com]
- 12. phcogj.com [phcogj.com]
- 13. phcogj.com [phcogj.com]
- 14. academic.oup.com [academic.oup.com]
- 15. files.core.ac.uk [files.core.ac.uk]
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